

The Multifaceted Pharmacological Landscape of Isotanshinone IIA: A Technical Guide

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Compound of Interest

Compound Name: *Isotanshinone IIA*

Cat. No.: *B2616239*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isotanshinone IIA (Tan IIA), a lipophilic diterpene quinone isolated from the root of *Salvia miltiorrhiza* (Danshen), has emerged as a compound of significant interest in pharmacological research. Traditionally used in Chinese medicine for the treatment of cardiovascular and cerebrovascular diseases, modern scientific investigation has unveiled a broader spectrum of its therapeutic potential. This technical guide provides an in-depth exploration of the pharmacological effects of **Isotanshinone IIA**, focusing on its anti-cancer, anti-inflammatory, cardiovascular, and neuroprotective properties. The document is designed to serve as a comprehensive resource, detailing the molecular mechanisms, experimental validation, and quantitative data associated with Tan IIA's bioactivity.

Anti-Cancer Effects

Isotanshinone IIA has demonstrated potent anti-tumor activity across a range of cancer cell lines. Its mechanisms of action are multifaceted, primarily involving the induction of apoptosis and autophagy, and the inhibition of cell proliferation, migration, and invasion.^[1]

Quantitative Data: IC50 Values

The half-maximal inhibitory concentration (IC50) is a critical measure of a compound's potency. The following table summarizes the reported IC50 values for **Isotanshinone IIA** in various

human cancer cell lines.

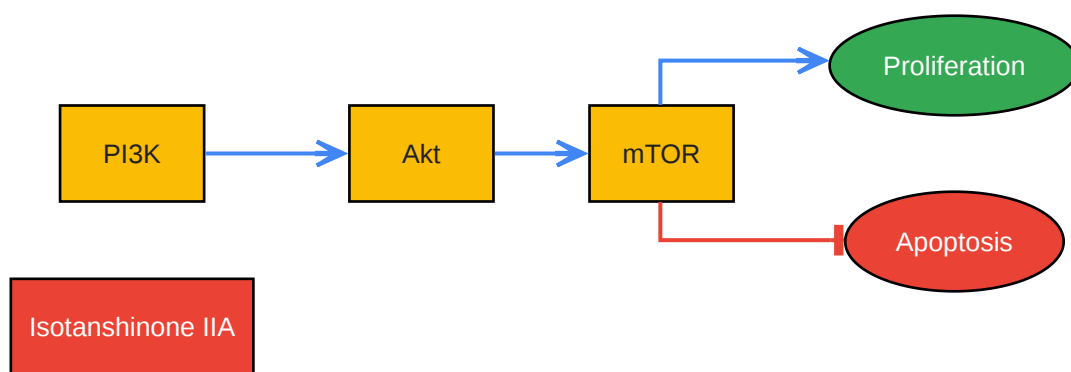
Cell Line	Cancer Type	IC50 (μM)	Citation(s)
SH-SY5Y	Neuroblastoma	34.98	[2]
HepG2	Hepatocellular Carcinoma	15.58	[3]
A549	Lung Carcinoma	15.80	[3]
MCF-7	Breast Adenocarcinoma	Value not explicitly found in searches	
HeLa	Cervical Cancer	Value not explicitly found in searches	
HT-29	Colorectal Adenocarcinoma	Value not explicitly found in searches	

Note: While searches mentioned the use of MCF-7, HeLa, and HT-29 cell lines in studies, specific IC50 values for **Isotanshinone IIA** were not explicitly retrieved.

Signaling Pathways in Cancer

Isotanshinone IIA exerts its anti-cancer effects by modulating several key signaling pathways, most notably the PI3K/Akt/mTOR and MAPK pathways.

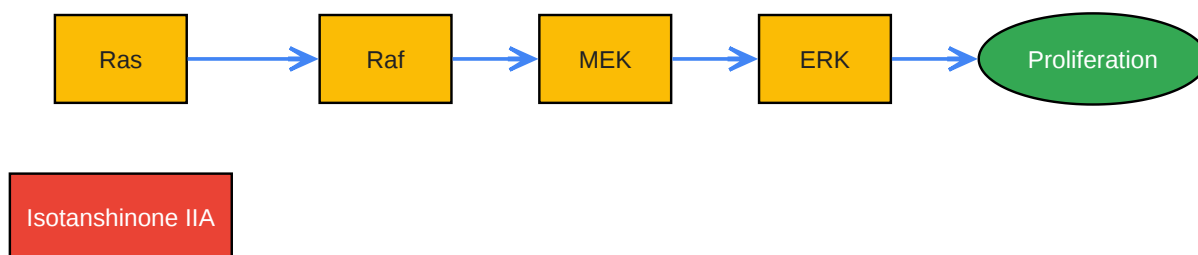
PI3K/Akt/mTOR Pathway: This pathway is crucial for cell survival, proliferation, and growth. Tan IIA has been shown to inhibit this pathway, leading to decreased proliferation and induction of apoptosis in cancer cells.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) For instance, in cholangiocarcinoma cells, Tan IIA was found to inhibit the PI3K/Akt/mTOR pathway, thereby suppressing malignant growth.[\[4\]](#)



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Isotanshinone IIA inhibits the PI3K/Akt/mTOR pathway.

MAPK/ERK Pathway: The Mitogen-Activated Protein Kinase (MAPK) pathway, particularly the ERK cascade, is another critical regulator of cell proliferation and survival. Tan IIA has been observed to interfere with this pathway, contributing to its anti-proliferative effects.[8]



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Isotanshinone IIA interferes with the MAPK/ERK signaling cascade.

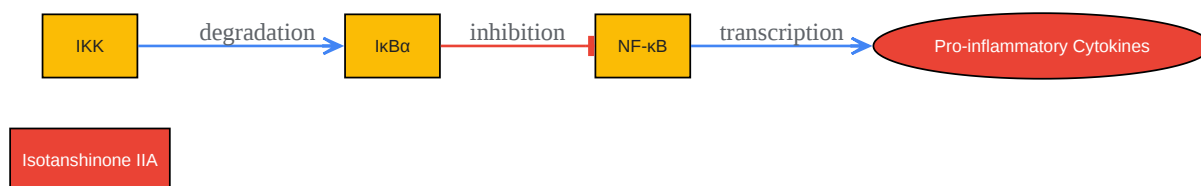
Anti-Inflammatory Effects

Isotanshinone IIA exhibits significant anti-inflammatory properties by modulating key inflammatory pathways and reducing the production of pro-inflammatory mediators.

Signaling Pathways in Inflammation

NF- κ B Pathway: The Nuclear Factor-kappa B (NF- κ B) pathway is a central mediator of the inflammatory response. Tan IIA has been shown to inhibit NF- κ B activation through multiple mechanisms, including the inhibition of I κ B α degradation and the suppression of the NIK-IKK

signaling complex.[9][10] This leads to a downstream reduction in the expression of pro-inflammatory cytokines such as TNF- α , IL-1 β , and IL-6.[11]



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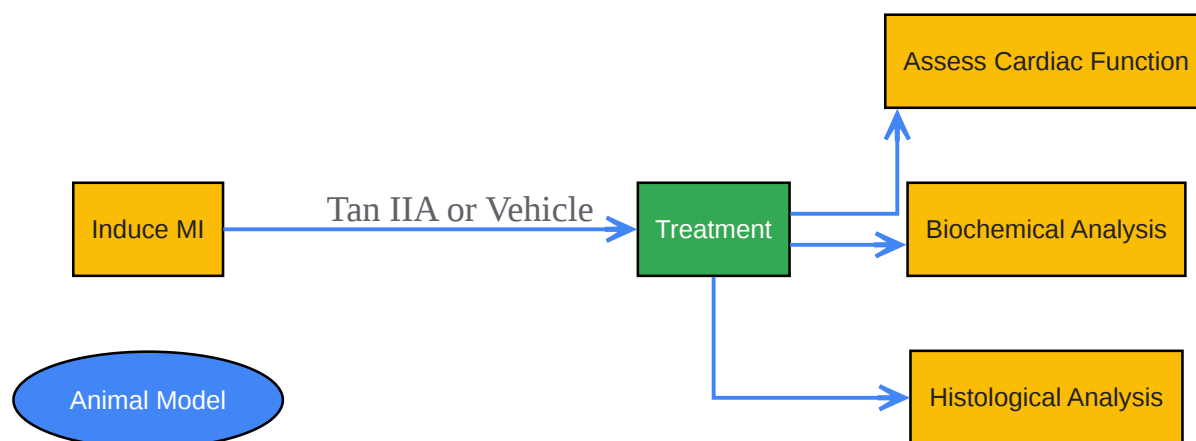
Mechanism of NF- κ B inhibition by **Isotanshinone IIA**.

Cardiovascular Effects

Isotanshinone IIA has demonstrated significant cardioprotective effects, which are attributed to its anti-inflammatory, antioxidant, and anti-fibrotic properties.

Experimental Models

In vivo studies often utilize rat models of myocardial ischemia-reperfusion injury, where the left anterior descending coronary artery is ligated to induce ischemia, followed by reperfusion.[9] In these models, Tan IIA has been shown to reduce infarct size, improve cardiac function, and decrease oxidative stress markers.[4]



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